

# A Comparative Analysis of Historical and Current Atmospheric Freon-11 Concentrations

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Freon-11

Cat. No.: B1174993

[Get Quote](#)

An examination of the rise, fall, and unexpected resurgence of a potent ozone-depleting substance.

This guide provides a comprehensive comparison of historical and current atmospheric concentrations of Trichlorofluoromethane (CFC-11), commonly known as **Freon-11**. It is intended for researchers, scientists, and drug development professionals interested in atmospheric chemistry, environmental science, and the impact of anthropogenic compounds on a global scale. This document presents quantitative data in a structured format, details the experimental methodologies for concentration measurement, and utilizes visualizations to illustrate key trends and processes.

## From Ubiquity to Regulation: A Historical Overview

**Freon-11**, once widely used as a refrigerant, propellant in aerosol sprays, and in foam-blowing applications, saw a dramatic increase in its atmospheric concentration from the mid-20th century until the late 1980s. The discovery of its role in stratospheric ozone depletion led to the implementation of the Montreal Protocol on Substances that Deplete the Ozone Layer in 1987. This international treaty mandated a phase-out of CFC production, leading to a subsequent decline in atmospheric **Freon-11** concentrations. However, recent studies have indicated a surprising slowdown in this decline, suggesting new, unreported emissions.

## Quantitative Comparison of Freon-11 Concentrations

The following table summarizes the evolution of global mean surface atmospheric concentrations of **Freon-11** over several decades. Pre-industrial concentrations are considered to be negligible (zero).

Year	Global Mean Concentration (parts per trillion, ppt)	Data Source
1977	~135	NOAA
1980	~169	NOAA/AGAGE
1990	~266	NOAA/AGAGE
2000	~267	NOAA/AGAGE
2010	~247	NOAA/AGAGE
2012	~243	NOAA/AGAGE
2018	~232	NOAA/AGAGE
2022	~224	NOAA[1]

Note: The data presented are global mean concentrations, which are calculated by averaging measurements from multiple monitoring stations worldwide. These values are subject to minor variations depending on the specific data processing and averaging methodologies used by different organizations.

## Experimental Protocols for Atmospheric Freon-11 Measurement

The monitoring of atmospheric **Freon-11** concentrations relies on sophisticated analytical techniques. The two primary methods employed by global monitoring networks such as the Advanced Global Atmospheric Gases Experiment (AGAGE) and the National Oceanic and Atmospheric Administration (NOAA) are in-situ gas chromatography and remote sensing via Fourier Transform Infrared (FTIR) spectroscopy.

## In-Situ Measurement via Gas Chromatography-Electron Capture Detection (GC-ECD)

This method involves the direct analysis of air samples collected at monitoring stations.

- **Sample Collection:** Whole air samples are drawn from the atmosphere through dedicated intake lines. To ensure the samples are representative of the background atmosphere and free from local contamination, these stations are typically located in remote regions.
- **Cryogenic Pre-concentration:** A known volume of the air sample is passed through a cold trap, typically cooled with a cryogen like liquid nitrogen. This step selectively freezes and concentrates trace gases like **Freon-11**, while major components of the air (nitrogen, oxygen, argon) are not retained.
- **Thermal Desorption and Injection:** The cold trap is rapidly heated, vaporizing the trapped compounds. This concentrated sample is then injected into a gas chromatograph (GC).
- **Gas Chromatographic Separation:** The GC column separates the different compounds in the sample based on their physical and chemical properties. Each compound travels through the column at a different rate.
- **Detection by Electron Capture Detector (ECD):** As the separated compounds exit the column, they pass through an ECD. The ECD is highly sensitive to electrophilic compounds like chlorofluorocarbons. It contains a radioactive source that emits electrons, creating a steady electrical current. When a compound like **Freon-11** passes through, it captures some of these electrons, causing a measurable decrease in the current.
- **Quantification:** The change in current is proportional to the concentration of the compound. By calibrating the instrument with standard gas mixtures of known **Freon-11** concentrations, the amount in the air sample can be accurately determined.

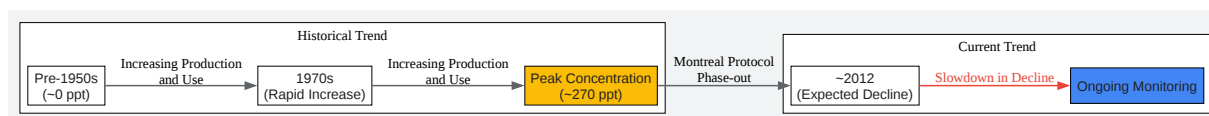
## Remote Sensing via Fourier Transform Infrared (FTIR) Spectroscopy

This technique measures the total amount of **Freon-11** in a column of the atmosphere by analyzing how it absorbs sunlight.

- **Solar Radiation Collection:** A ground-based FTIR spectrometer is pointed towards the sun. The instrument collects the incoming solar radiation.
- **Interferometry:** The collected light passes through an interferometer, which splits the beam and then recombines it, creating an interference pattern called an interferogram.
- **Fourier Transform:** A mathematical process called a Fourier Transform is applied to the interferogram to convert it into a high-resolution infrared spectrum.
- **Spectral Analysis:** This spectrum shows the intensity of light at different wavelengths. Molecules in the atmosphere, including **Freon-11**, absorb infrared radiation at specific, characteristic wavelengths, creating absorption lines in the spectrum.
- **Retrieval Algorithm:** A sophisticated computer model, known as a retrieval algorithm, is used to analyze these absorption lines. The algorithm compares the measured spectrum to a simulated spectrum based on known spectroscopic parameters of **Freon-11** and other atmospheric gases.
- **Column Abundance Calculation:** By adjusting the concentration of **Freon-11** in the model until the simulated spectrum matches the measured spectrum, the total amount of **Freon-11** in the atmospheric column above the instrument can be determined.

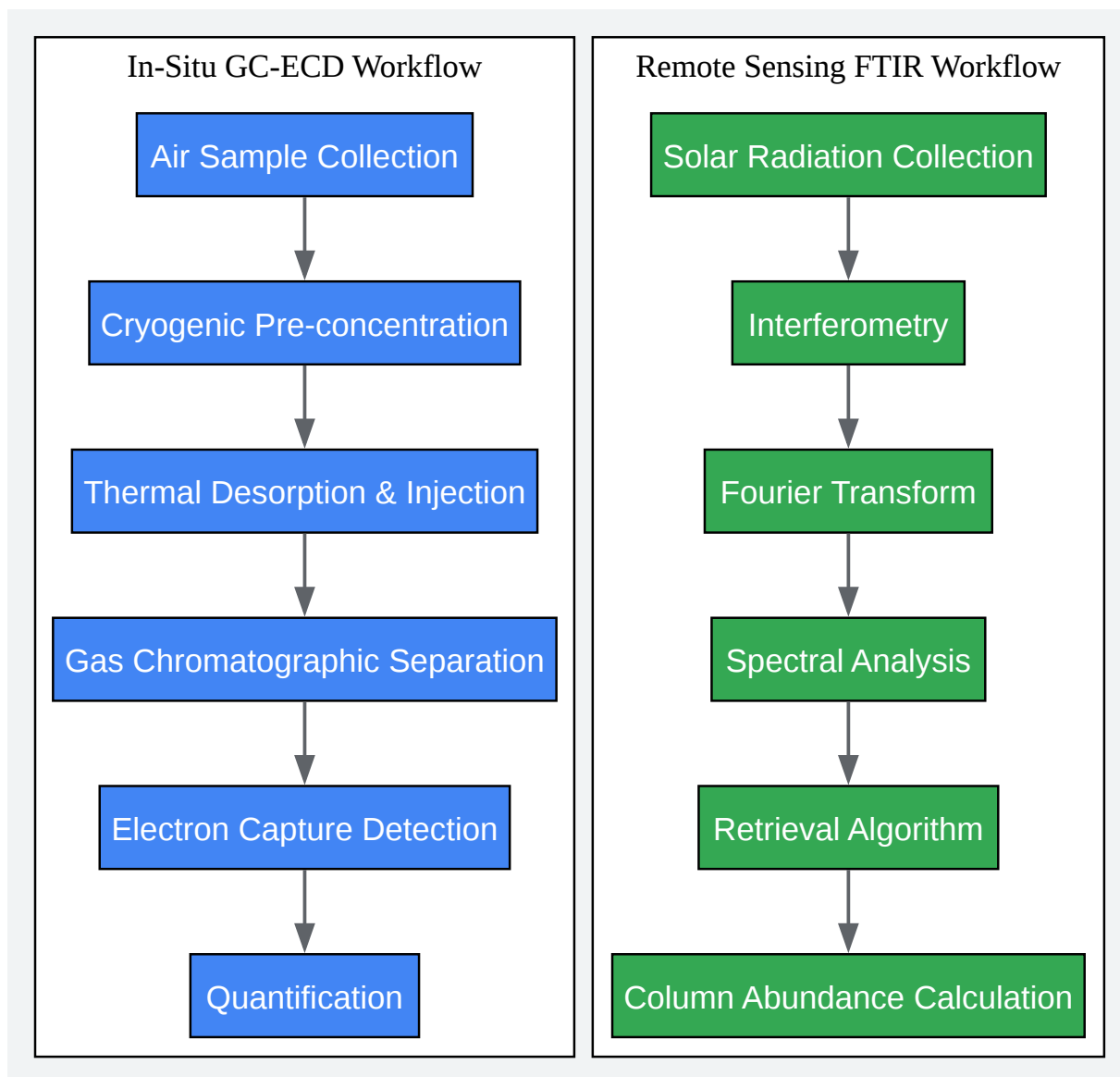
## Visualizing the Trends and Methodologies

The following diagrams, generated using the DOT language, illustrate the historical trend of **Freon-11** concentrations and the workflow of the primary measurement techniques.



[Click to download full resolution via product page](#)

Historical and current trends in atmospheric **Freon-11** concentrations.



[Click to download full resolution via product page](#)

Workflows for the primary experimental methods used to measure **Freon-11**.

#### ***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. LOGOS - NOAA Global Monitoring Laboratory [gml.noaa.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Historical and Current Atmospheric Freon-11 Concentrations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174993#comparing-historical-and-current-atmospheric-concentrations-of-freon-11]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)